

Commercial availability and suppliers of Levoglucosan-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Levoglucosan-13C6

Cat. No.: B583477

[Get Quote](#)

Levoglucosan-13C6: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of the commercial availability, suppliers, and technical applications of **Levoglucosan-13C6**. This isotopically labeled anhydrosugar serves as a critical internal standard and tracer in various analytical studies, particularly in environmental and biomass combustion research.

Commercial Availability and Suppliers

Levoglucosan-13C6 is commercially available from several specialized chemical suppliers. The compound, fully labeled with Carbon-13 isotopes (U-13C6), is typically offered with a high degree of chemical and isotopic purity. Below is a summary of offerings from prominent suppliers.

Supplier	Product Number	Formulation	Chemical Purity	Isotopic Enrichment	Unit Size
Cambridge Isotope Laboratories, Inc. (CIL)	CLM-4748-PK	Neat Solid	98%	98% (U- ¹³ C ₆)	Not Specified
Cambridge Isotope Laboratories, Inc. (CIL)	CLM-4748-0.1	Neat Solid	98%	98% (U- ¹³ C ₆)	0.1 g
Cambridge Isotope Laboratories, Inc. (CIL)	CLM-4748-1.2	100 µg/mL in DMSO	98%	98% (U- ¹³ C ₆)	1.2 mL
MedchemExpress	HY-139391S	Solid	98.05%	Not Specified	1 mg, 5 mg
Eurisotop (a subsidiary of CIL)	CLM-4748-0.1	Neat Solid	98%	98% (U- ¹³ C ₆)	0.1 g
Eurisotop (a subsidiary of CIL)	CLM-4748-PK	Neat Solid	98%	98% (U- ¹³ C ₆)	1 g

Synthesis and Purification

While commercially available, gram-scale synthesis of ¹³C-labeled levoglucosan from ¹³C glucose has been reported. A one-step protocol utilizes 2-chloro-1,3-dimethylimidazolinium chloride to selectively activate the anomeric carbon, facilitating its conversion to the anhydroglucose.[1] Large-scale purification is effectively achieved through chromatography on silica gel.[1]

Applications in Research

Levoglucosan-13C6 is primarily utilized as an internal standard for the quantification of levoglucosan in environmental samples by isotope dilution mass spectrometry. Levoglucosan is a well-established molecular marker for biomass burning.[2] The use of a stable isotope-labeled internal standard like **Levoglucosan-13C6** allows for accurate quantification by correcting for matrix effects and variations in instrument response.[3] It is also employed as a tracer to study the chemical pathways and degradation of biomass burning products in the atmosphere.[3][4]

Experimental Protocols

A key application of **Levoglucosan-13C6** is in gas chromatography/mass spectrometry (GC/MS) analysis. Due to the high polarity of levoglucosan, derivatization is necessary prior to GC analysis. A widely used method involves a two-step derivatization with methylboronic acid (MBA) and N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA).

Detailed Derivatization Protocol for GC/MS Analysis[5][6][7]

This protocol is optimized for the analysis of levoglucosan using a stable isotope-labeled internal standard.

Materials:

- **Levoglucosan-13C6** (as internal standard)
- Sample containing levoglucosan
- Methylboronic acid (MBA)
- N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA)
- Pyridine
- Anhydrous solvents (e.g., hexane, dichloromethane)
- GC vials

Procedure:

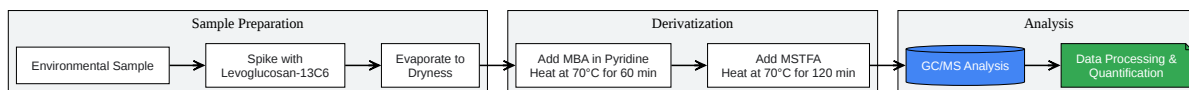
- Sample Preparation: Accurately weigh a known amount of the sample into a GC vial.
- Internal Standard Spiking: Add a known amount of **Levoglucosan-13C6** solution to the sample.
- Drying: Evaporate the solvent to dryness under a gentle stream of nitrogen.
- First Derivatization (Methylboronic Acid):
 - Add a solution of methylboronic acid in pyridine to the dried sample.
 - Heat the vial at 70°C for 60 minutes. This reaction forms a cyclic boronate ester with the cis-diols of levoglucosan.
- Second Derivatization (MSTFA):
 - After cooling, add MSTFA to the reaction mixture.
 - Heat the vial at 70°C for 120 minutes. MSTFA derivatizes the remaining hydroxyl group.
- Analysis: The resulting solution containing the derivatized levoglucosan and **Levoglucosan-13C6** can be directly injected into the GC/MS system.

Optimized Reaction Conditions:

- Reaction Temperature: 70°C for both derivatization steps.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Reaction Time: 60 minutes for MBA and 120 minutes for MSTFA.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Molar Ratio: The recommended molar ratio of levoglucosan to MBA to MSTFA is approximately 1:1:100 to 1:1:120.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Solvent Ratio: The optimal volume ratio of MSTFA to pyridine is between 1:3 and 1:4.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the analysis of levoglucosan in a sample using **Levoglucosan-13C6** as an internal standard with GC/MS.

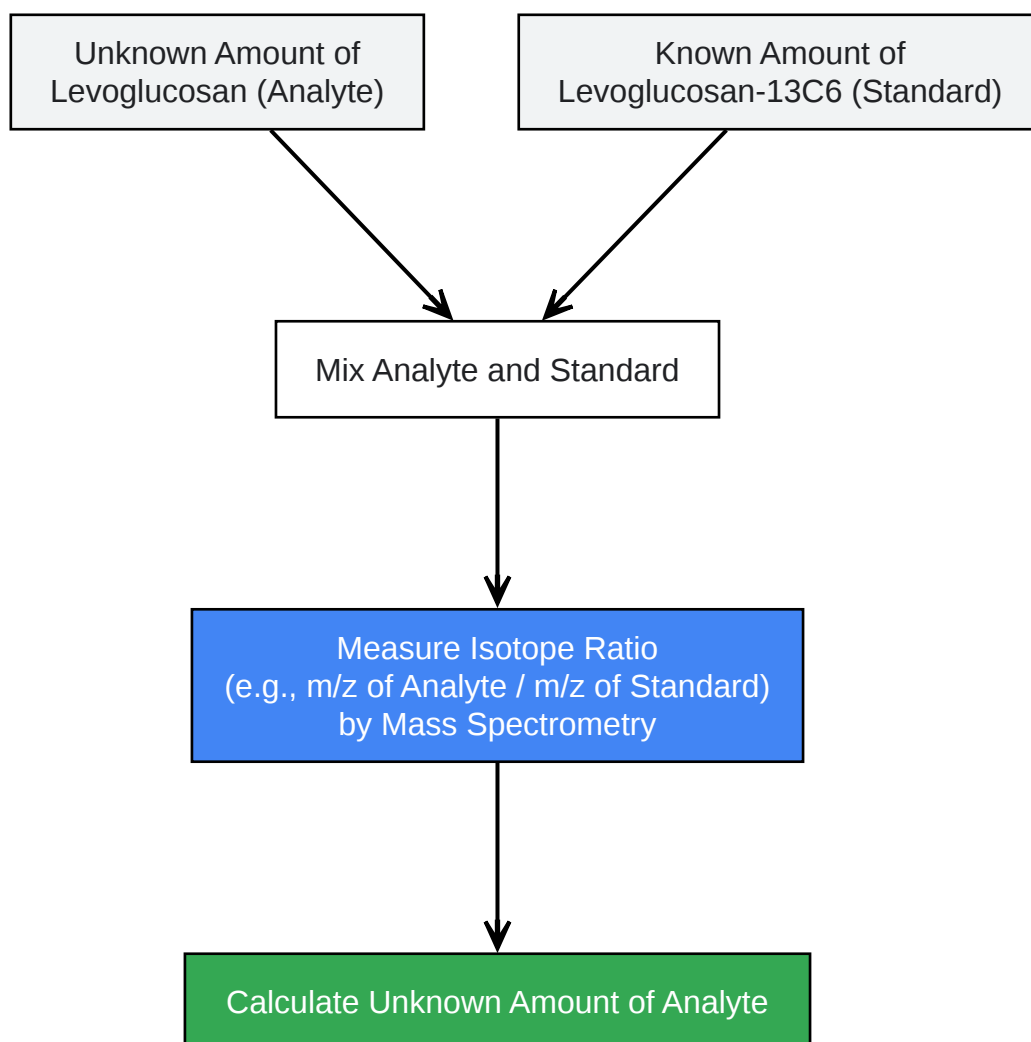


[Click to download full resolution via product page](#)

GC/MS analysis workflow for levoglucosan.

Logical Relationship in Isotope Dilution

The core principle of using **Levoglucosan-13C6** for quantification is isotope dilution. The diagram below illustrates the logical relationship.



[Click to download full resolution via product page](#)

Principle of isotope dilution mass spectrometry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Gram-scale synthesis and efficient purification of ^{13}C -labeled levoglucosan from ^{13}C glucose - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 1,6-Anhydro- β -D-glucose (levoglucosan) ($\text{C}_6\text{H}_{10}\text{O}_5$, 98%) - Cambridge Isotope Laboratories, CLM-4748-0.1 [isotope.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. researchgate.net [researchgate.net]
- 5. Derivatization of Levoglucosan for Compound-Specific $\delta^{13}\text{C}$ Analysis by Gas Chromatography/Combustion/Isotope Ratio Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Derivatization of Levoglucosan for Compound-Specific $\delta^{13}\text{C}$ Analysis by Gas Chromatography/Combustion/Isotope Ratio Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Commercial availability and suppliers of Levoglucosan- $^{13}\text{C}_6$]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b583477#commercial-availability-and-suppliers-of-levoglucosan-13c6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com